

BODIPY FL Ethylamine: A Versatile Fluorescent Probe for Bioimaging

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Compound of Interest		
Compound Name:	BODIPY FL Ethylamine	
Cat. No.:	B15622449	Get Quote

Application Notes and Protocols

Introduction

BODIPY (boron-dipyrromethene) dyes are a class of fluorescent probes known for their exceptional photophysical properties, making them highly valuable tools in biological imaging and sensing.[1][2] These properties include high fluorescence quantum yields, strong extinction coefficients, remarkable photostability, and narrow emission peaks.[3][2][4] Unlike many traditional fluorophores, the fluorescence of BODIPY dyes is largely insensitive to changes in pH and solvent polarity, ensuring consistent performance in diverse experimental conditions.[5]

BODIPY FL Ethylamine is a specific derivative of the BODIPY FL dye, featuring a reactive primary amine group. This functional group allows for its use in various bioconjugation strategies, particularly for labeling biomolecules containing accessible aldehydes or ketones through the formation of a Schiff base.[6] This Schiff base can be further stabilized by reduction to a secondary amine. The bright green fluorescence, similar to that of FITC and Alexa Fluor 488, makes it suitable for detection using standard filter sets.[7] These characteristics make **BODIPY FL Ethylamine** a versatile probe for researchers in cell biology, biochemistry, and drug development for applications ranging from protein labeling to cellular imaging.[4][8]

Physicochemical and Spectral Properties

The key properties of **BODIPY FL Ethylamine** are summarized below, providing essential data for experimental planning and execution.



Property	Value	References
Molecular Formula	C15H20BF2N3	[8][9][10]
Molecular Weight	291.15 g/mol	[8][9][10]
Appearance	Brown to reddish-brown solid	[10]
Excitation Maximum (λex)	~502 nm	[5][11]
Emission Maximum (λem)	~511 nm	[5][11]
Purity	≥98%	[9]
Storage Conditions	Store at -20°C, protected from light.	[6][9][10]
Stock Solution Storage	In solvent: -80°C for 6 months; -20°C for 1 month (protect from light).	[6][10]

Applications in Bioimaging

BODIPY FL Ethylamine's primary utility stems from its reactive ethylamine group. Its main applications include:

- Labeling of Aldehydes and Ketones: The probe readily reacts with aldehydes and ketones on biomolecules to form a Schiff base, enabling the fluorescent tagging of molecules such as glycoproteins (after periodate oxidation) or other modified targets.
- Protein and Peptide Labeling: While less common than NHS esters or maleimides for protein labeling, the amine group can be used in specific conjugation chemistries, for example, through enzymatic modifications or cross-linking strategies.[2][4] For direct labeling of primary amines on proteins, related derivatives like BODIPY FL SSE (succinimidyl ester) are more commonly used.[11]
- Cellular Staining: Due to the hydrophobic nature of the BODIPY core, these dyes are excellent for staining lipophilic structures like cell membranes and lipid droplets.[7][12] They can be used for imaging in both live and fixed cells.[13]



Experimental Protocols

1. Preparation of Stock Solution

A concentrated stock solution is prepared for easy dilution to the final working concentration.

- Reagent: BODIPY FL Ethylamine powder.
- Solvent: High-quality, anhydrous dimethyl sulfoxide (DMSO).
- Procedure:
 - Briefly centrifuge the vial of BODIPY FL Ethylamine powder to collect the contents at the bottom.
 - Prepare a 1-5 mM stock solution by dissolving the powder in DMSO. For example, to make a 5 mM solution, dissolve 1 mg of **BODIPY FL Ethylamine** (MW = 291.15) in approximately 687 μL of DMSO.
 - Vortex thoroughly until the dye is completely dissolved.
 - Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
 - Store stock solutions at -20°C or -80°C, protected from light.[6][10]
- 2. General Protocol for Labeling Aldehyde/Ketone-Containing Biomolecules

This protocol describes the general steps for labeling biomolecules like glycoproteins that have been oxidized to contain aldehyde groups.

- Reagents:
 - Biomolecule of interest in a suitable buffer (e.g., PBS, pH 7.4).
 - BODIPY FL Ethylamine stock solution (1-5 mM in DMSO).
 - Optional) Sodium cyanoborohydride (NaBH₃CN) for reductive amination.
- Procedure:



- Prepare the biomolecule solution at a suitable concentration in the reaction buffer.
- Add the BODIPY FL Ethylamine stock solution to the biomolecule solution. The final
 concentration of the dye should be optimized, but a 10- to 20-fold molar excess over the
 biomolecule is a common starting point.
- Incubate the reaction mixture for 1-2 hours at room temperature, protected from light.
- (Optional) For stable labeling, the Schiff base can be reduced. Add sodium cyanoborohydride to a final concentration of ~50 mM and incubate for an additional 1-2 hours at room temperature.
- Purify the labeled conjugate to remove unreacted dye. This can be achieved by dialysis,
 size-exclusion chromatography, or desalting columns.[11]
- Analyze the labeled biomolecule spectrophotometrically to determine the degree of labeling.
- 3. Protocol for Staining Lipid Droplets in Live Cells

This protocol is adapted from methods for similar lipophilic BODIPY dyes used for lipid droplet staining.[12][14]

- Reagents:
 - Cells cultured on coverslips or in imaging dishes.
 - BODIPY FL Ethylamine stock solution (1-5 mM in DMSO).
 - Phosphate-buffered saline (PBS) or Hank's Balanced Salt Solution (HBSS).
 - Complete cell culture medium.
- Procedure:
 - Grow cells to 70-80% confluency on a suitable imaging vessel.[12]



- Prepare a fresh working solution of BODIPY FL Ethylamine by diluting the DMSO stock into pre-warmed PBS or serum-free medium to a final concentration of 0.5-5 μM.[12]
 Vortex immediately after dilution to prevent aggregation.
- Remove the culture medium from the cells and wash once with warm PBS.[15]
- Add the BODIPY working solution to the cells and incubate for 15-30 minutes at 37°C,
 protected from light.[12][13]
- Remove the staining solution and wash the cells two to three times with warm PBS to reduce background fluorescence.[12]
- Add fresh, pre-warmed culture medium or an appropriate imaging buffer to the cells.
- Image the cells immediately using a fluorescence microscope with standard FITC/GFP filter sets (Excitation: ~488 nm, Emission: ~500-540 nm).[3]
- 4. Protocol for Staining Fixed Cells

Fixation allows for long-term storage and multiplexing with antibody-based staining.

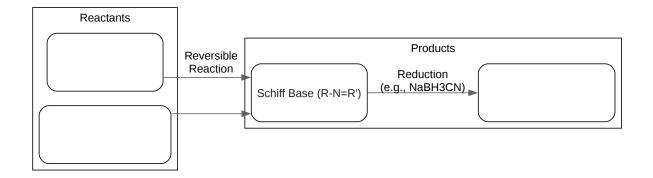
- Reagents:
 - Cells cultured on coverslips.
 - 4% Paraformaldehyde (PFA) in PBS.
 - PBS.
 - BODIPY FL Ethylamine working solution (0.5-5 μM in PBS).
 - Antifade mounting medium.
- Procedure:
 - Wash cultured cells once with PBS.
 - Fix the cells by incubating with 4% PFA for 15 minutes at room temperature.[12][14]



- Wash the cells three times with PBS for 5 minutes each to remove the fixative.[12][14]
- Add the BODIPY working solution and incubate for 20-60 minutes at room temperature in the dark.[12]
- Wash the cells two to three times with PBS to remove unbound dye.[12]
- Mount the coverslip onto a microscope slide using a drop of antifade mounting medium.
 [14]
- Allow the mounting medium to cure as per the manufacturer's instructions.
- Image using a fluorescence or confocal microscope. Slides can be stored at 4°C, protected from light.[14]

Visualizations

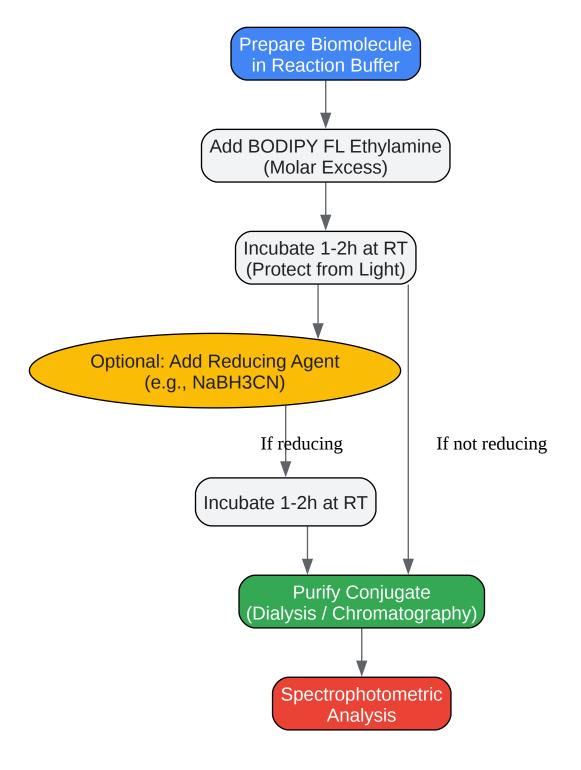
The following diagrams illustrate the chemical reactivity and experimental workflows associated with **BODIPY FL Ethylamine**.



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Caption: Chemical reaction of **BODIPY FL Ethylamine** with an aldehyde or ketone.

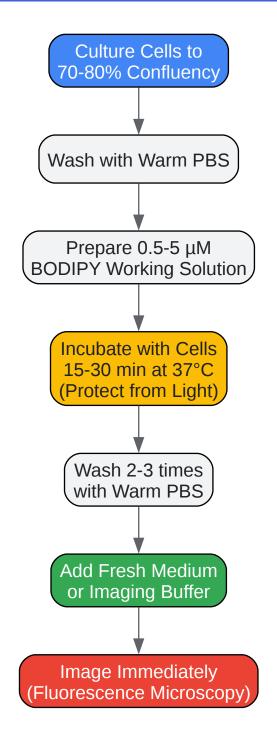




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Caption: General workflow for labeling biomolecules with **BODIPY FL Ethylamine**.

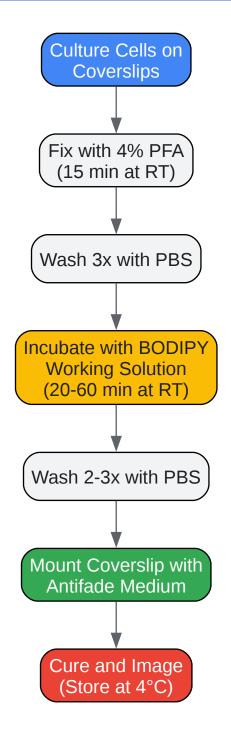




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Caption: Experimental workflow for staining live cells.





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Caption: Experimental workflow for staining fixed cells.

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